

Application Note: HPLC Analysis of Alpha-Tocopherol Phosphate Disodium Salt

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Compound of Interest

Compound Name:	<i>alpha-Tocopherol phosphate disodium salt</i>
CAS No.:	90940-45-7
Cat. No.:	B1146636

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Introduction & Scientific Context

Alpha-Tocopheryl Phosphate (TP) is a phosphorylated derivative of Vitamin E (alpha-tocopherol).^[1] While alpha-tocopherol is strictly lipophilic, the introduction of a phosphate group creates an amphipathic molecule with a polar, ionic head group and a hydrophobic phytyl tail.

The Analytical Challenge

Standard Vitamin E methods (typically isocratic 100% Methanol on C18) are unsuitable for TP analysis for three reasons:

- **Polarity Mismatch:** The ionic phosphate group significantly reduces retention on C18 columns under neutral conditions, leading to void volume elution or peak tailing.
- **Solubility:** The disodium salt is water-soluble/dispersible, unlike the hexane-soluble parent compound. Standard hexane extraction protocols will result in near-zero recovery.

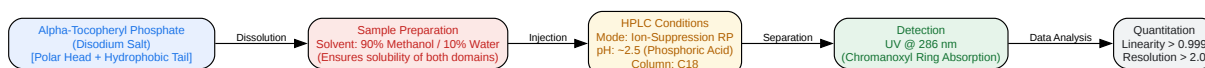
- **Ionization State:** The phosphate group has two pKa values. Without pH control in the mobile phase, the analyte will exist in multiple ionization states, causing peak broadening and poor reproducibility.

Method Strategy

This protocol utilizes Ion-Suppression Reversed-Phase Chromatography. By maintaining an acidic mobile phase (pH ~2.5), the phosphate group is protonated (neutralized), increasing the molecule's hydrophobicity. This allows it to interact effectively with the C18 stationary phase, resulting in sharp peaks and reproducible retention.

Chemical Mechanism & Workflow Visualization

The following diagram illustrates the structural difference and the analytical workflow designed to handle the amphipathic nature of TP.



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Caption: Analytical workflow for Alpha-Tocopheryl Phosphate, highlighting the critical transition from ionic salt to detectable analyte via ion-suppression chromatography.

Detailed Experimental Protocol

Reagents and Standards

- **Reference Standard:** Alpha-Tocopheryl Phosphate Disodium Salt (>98% purity).
- **Solvents:** HPLC-grade Methanol (MeOH), Acetonitrile (ACN), and Water (Milli-Q or equivalent).
- **Buffer Additive:** Phosphoric Acid (85%, HPLC grade).
- **Diluent:** Methanol:Water (90:10 v/v). Note: Pure water may cause the hydrophobic tail to aggregate; pure methanol may not fully dissolve the disodium salt initially.

Instrumentation Setup

- System: HPLC with binary gradient pump and thermostatted column compartment.
- Detector: UV-Vis or PDA (Photodiode Array).[2]
- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus C18 or Waters XBridge C18).
 - Dimensions: 150 mm x 4.6 mm, 3.5 μ m or 5 μ m.[3]
 - Why: End-capping reduces secondary silanol interactions with the phosphate group.

Chromatographic Conditions

Parameter	Setting	Rationale
Mobile Phase A	Water + 0.1% Phosphoric Acid	Low pH (~2.5) suppresses phosphate ionization, improving retention.
Mobile Phase B	Methanol + 0.1% Phosphoric Acid	Organic modifier to elute the hydrophobic phytyl tail.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Column Temp	35°C	Improves mass transfer and peak sharpness.
Injection Vol	10 - 20 μ L	Dependent on sample concentration.
Detection	UV @ 286 nm	Max absorption of the tocopherol chromophore.
Run Time	15 - 20 minutes	Ensures elution of TP and any non-polar impurities (e.g., alpha-tocopherol).

Gradient Program

TP is more polar than alpha-tocopherol but still very hydrophobic. A gradient is recommended to clean the column of any non-phosphorylated vitamin E.

Time (min)	% Mobile Phase A (Aq)	% Mobile Phase B (Org)	Event
0.0	15	85	Initial equilibration.
8.0	0	100	Ramp to elute TP and impurities.
12.0	0	100	Hold to wash lipophilic residues.
12.1	15	85	Return to initial conditions.
17.0	15	85	Re-equilibration.

Sample Preparation Protocols

Standard Preparation (Stock Solution)

- Weigh accurately 10.0 mg of Alpha-Tocopheryl Phosphate Disodium Salt.
- Transfer to a 50 mL volumetric flask.
- Add 10 mL of Water and sonicate for 2 minutes to fully dissociate the salt.
- Fill to volume with Methanol.
- Result: 0.2 mg/mL (200 ppm) stock solution in ~80% Methanol.
 - Critical Note: Do not dissolve directly in 100% Methanol; the salt dissolves best if pre-wet with water.

Sample Preparation (Raw Material)

- Weigh 50 mg of sample into a 100 mL flask.

- Add 10 mL warm water (40°C) and vortex to disperse.
- Add 50 mL Methanol and sonicate for 10 minutes.
- Cool to room temperature and dilute to volume with Methanol.
- Filter through a 0.45 µm PTFE or Nylon filter into an HPLC vial.

Sample Preparation (Cosmetic Cream/Emulsion)

TP is often used in creams. Extraction requires breaking the emulsion.

- Weigh 1.0 g of cream into a centrifuge tube.
- Add 5 mL 0.1 M HCl (to protonate the TP and break the emulsion).
- Add 20 mL Methanol/THF (50:50).
- Vortex vigorously for 5 minutes.
- Centrifuge at 5000 rpm for 10 minutes.
- Collect the supernatant.
- Dilute with Mobile Phase B if necessary to fit the calibration curve.

Method Validation (Self-Validating System)

To ensure trustworthiness, the method must pass the following System Suitability Tests (SST) before every run.

System Suitability Criteria

Parameter	Acceptance Limit	Troubleshooting
Retention Time (TP)	4.0 - 7.0 min (approx)	If drifting, check Mobile Phase pH.
Tailing Factor	< 1.5	If > 1.5, column is old or pH is not acidic enough.
Theoretical Plates	> 3000	If low, check connections or column performance.
RSD (Area, n=5)	< 2.0%	If high, check injector precision or salt precipitation.

Linearity & Range

- Range: 10 µg/mL to 200 µg/mL.
- Acceptance: $R^2 > 0.999$.
- LOD/LOQ: Typically 0.5 ppm / 1.5 ppm (UV detection).

Troubleshooting & Critical Quality Attributes

Peak Splitting

- Cause: Partial ionization of the phosphate group.
- Fix: Ensure the mobile phase pH is well below the pKa1 of the phosphate ($pK_{a1} \approx 1.5-2.0$). Using 0.1% Phosphoric Acid (pH ~2.2) is usually sufficient. Avoid neutral buffers like Phosphate pH 7.0, which will cause broad, double-humped peaks on C18.

Recovery Issues

- Cause: TP binding to glass or precipitation in high organic solvents without water.
- Fix: Ensure the sample diluent contains at least 10-20% water. Use amber glassware to prevent photodegradation (though TP is more stable than alpha-tocopherol, it is still light-sensitive).

Separation from Alpha-Tocopherol

- Under the proposed gradient conditions:
 - TP (more polar): Elutes first (approx 5-7 min).
 - Alpha-Tocopherol (non-polar): Elutes later (approx 10-12 min) during the high-organic ramp.
 - Verification: Inject a mixed standard to confirm resolution > 2.0.

References

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